

Commercial Suppliers and Technical Guide for 3-Chloro-4-nitrophenol

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Compound of Interest

Compound Name: 3-Chloro-4-nitrophenol

Cat. No.: B188101

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For researchers, scientists, and professionals in drug development, sourcing high-quality chemical reagents is a critical first step in the experimental workflow. This technical guide provides an in-depth overview of commercial suppliers for **3-Chloro-4-nitrophenol** (CAS No. 491-11-2), a key intermediate in various synthetic pathways. The guide also details an experimental protocol for its use and outlines a logical process for supplier selection.

Overview of Commercial Suppliers

3-Chloro-4-nitrophenol is readily available from a range of commercial suppliers, catering to different research and development needs. The following table summarizes key quantitative data from various suppliers to facilitate easy comparison. Please note that availability and pricing are subject to change and should be confirmed directly with the supplier.

| Supplier | Purity | Available Quantities | Additional Information |
|--------------------------|---------------|----------------------------|---|
| Santa Cruz Biotechnology | Varies by lot | Inquire | For Research Use Only.[1] |
| Biosynth | Inquire | 1g, 5g, 10g, 25g | Strictly for Research Purposes only.[2] |
| Simson Pharma Limited | High Quality | Custom Synthesis | Accompanied by Certificate of Analysis. [3] |
| AChemBlock | 98% | Inquire | - |
| Manchester Organics | Inquire | 1g, 5g, 10g (35g in stock) | Discounts available on larger volumes.[4] |
| ChemicalBook | 98.4%, 99% | KG quantities | Marketplace with multiple suppliers.[5] |
| BLD Pharm | Inquire | Inquire | For Research Use Only.[6] |

Experimental Protocols

3-Chloro-4-nitrophenol is a versatile reagent in organic synthesis. One common application is its use as a nucleophile in Williamson ether synthesis. The following protocol details the synthesis of 3-chloro-4-(4'-chlorophenoxy)nitrobenzene.

Synthesis of 3-chloro-4-(4'-chlorophenoxy)nitrobenzene

This procedure describes the reaction of **3-chloro-4-nitrophenol** with 4-chlorophenol. While the provided reference starts from 3,4-dichloronitrobenzene and 4-chlorophenol, a similar Williamson ether synthesis approach can be adapted using **3-chloro-4-nitrophenol** as the starting material. The key is the deprotonation of the phenolic hydroxyl group to form a nucleophilic phenoxide.

Materials:

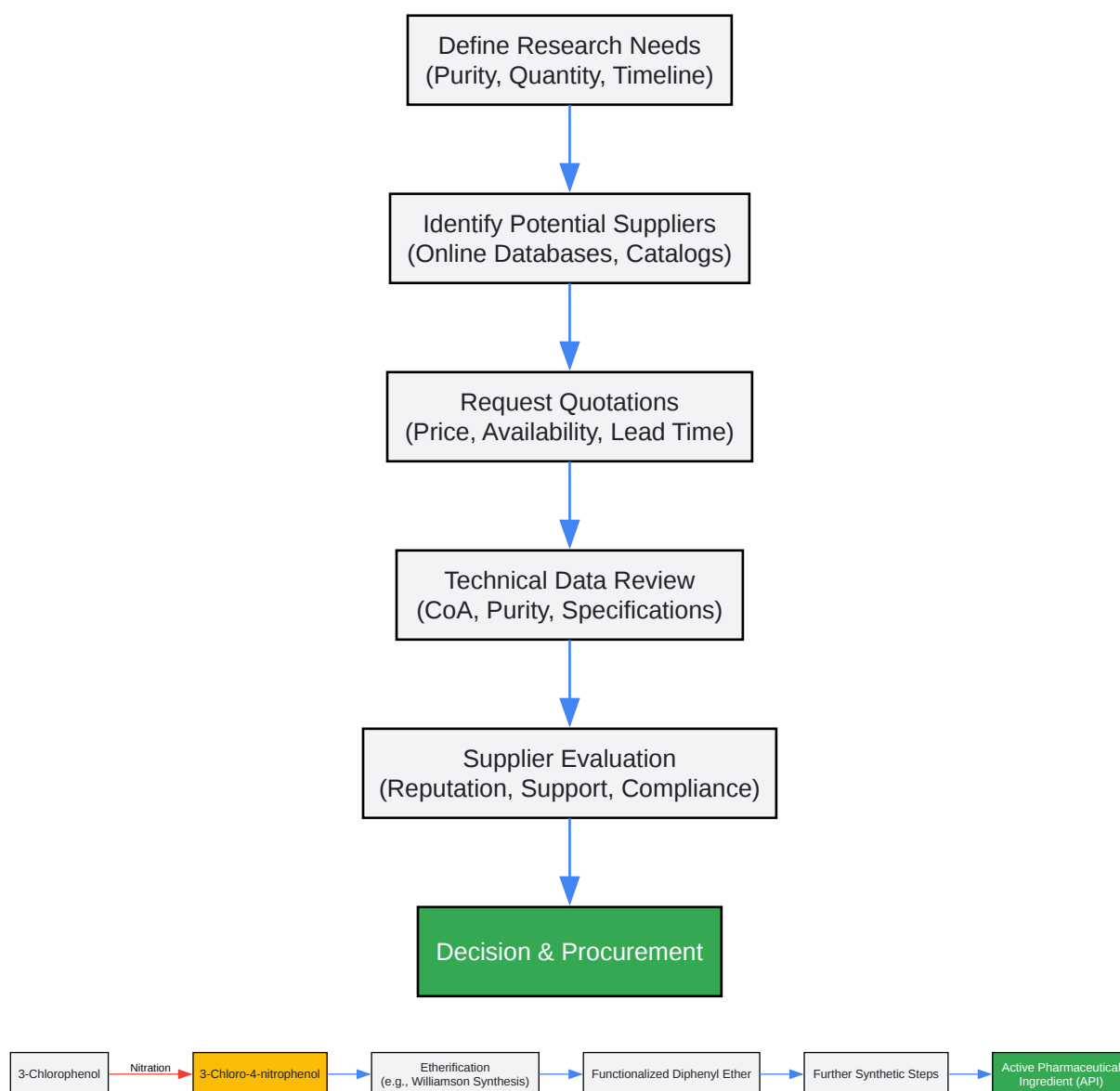
- **3-Chloro-4-nitrophenol**
- 4-Chlorobenzyl halide (e.g., 4-chlorobenzyl bromide)
- Potassium Carbonate (K_2CO_3) or Sodium Hydride (NaH)
- Dimethylformamide (DMF) or Acetonitrile (CH_3CN)
- Ethyl acetate
- Brine solution
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

- To a solution of **3-chloro-4-nitrophenol** (1 equivalent) in DMF, add a base such as potassium carbonate (1.5-2 equivalents).
- Stir the mixture at room temperature for 30 minutes to an hour to ensure the formation of the phenoxide.
- Add the 4-chlorobenzyl halide (1.1 equivalents) to the reaction mixture.
- Heat the reaction mixture to a temperature between 60-80 °C and monitor the reaction progress by Thin Layer Chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature and pour it into water.
- Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- Combine the organic layers and wash with water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain the desired 3-chloro-4-(4'-chlorophenoxy)nitrobenzene.

Supplier Selection Workflow

The process of selecting a suitable commercial supplier for a chemical reagent involves several key considerations beyond just price. The following diagram illustrates a logical workflow for this process.



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